

Sybraloy dental amalgam composition and properties

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Compound of Interest

Compound Name:	Sybraloy
CAS No.:	66199-08-4
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Sybraloy Dental Amalgam: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sybraloy is a high-copper, spherical dental amalgam alloy manufactured by Kerr Dental. As a high-copper formulation, it is designed to exhibit superior mechanical properties and corrosion resistance compared to conventional low-copper amalgams. This guide provides a detailed overview of the composition and properties of **Sybraloy**, intended for a technical audience.

Core Composition

Dental amalgams are formed by mixing a metallic alloy with liquid mercury.[1] **Sybraloy's** alloy powder is characterized by its spherical particle morphology and a high copper content. While the precise, proprietary composition of **Sybraloy** is not publicly detailed, available data and the general classification of high-copper amalgams allow for a well-defined compositional framework. High-copper alloys typically contain 40-60% silver, 27-30% tin, and 13-30% copper, with some formulations including zinc and other trace metals.[2] One study has identified the

copper content of **Sybraloy** to be specifically 33%. The alloy is mixed with approximately 50% elemental mercury by weight to form the final restorative material.[1]

The key components and their functions are summarized below:

Component	General Percentage (High-Copper Amalgams)	Known Percentage (Sybraloy)	Primary Functions
Silver (Ag)	40 - 60%	Not specified	Increases strength, enhances setting expansion, and improves corrosion resistance.[2]
Tin (Sn)	27 - 30%	Not specified	Facilitates amalgamation by reacting with mercury, can cause setting contraction.[2]
Copper (Cu)	13 - 30%	33%	Significantly improves strength, minimizes corrosion and tarnish, and reduces creep.[2]
Mercury (Hg)	~50% by weight	~50% by weight	Reacts with the alloy powder to form a plastic mass that hardens into a durable restorative material.[1]

Microstructure and Setting Reaction

The high copper content in **Sybraloy** is crucial in eliminating the gamma-2 (γ_2) phase ($\text{Sn}_7\text{-}8\text{Hg}$), which is the weakest and most corrosion-prone phase in low-copper amalgams.[3] The setting reaction of high-copper amalgams is more complex than that of their low-copper counterparts. In essence, the copper preferentially reacts with tin to form the eta (η) phase

(Cu₆Sn₅), preventing the formation of the undesirable γ_2 phase. This results in a final set amalgam with a microstructure composed of unreacted alloy particles (γ phase), a silver-mercury matrix (γ_1 phase), and the copper-tin (η) phase. This microstructure contributes to the material's enhanced mechanical properties and longevity.

Physical and Mechanical Properties

Sybraloy is characterized by high compressive strength and low creep, which are critical properties for the long-term clinical success of dental restorations.[4][5] While specific quantitative data for **Sybraloy** is not readily available in public literature, the typical properties of high-copper spherical amalgams provide a strong indication of its performance.

Property	Typical Values for High-Copper Amalgams	Significance in Dental Restorations
Compressive Strength	Resists fracture under the high forces of mastication.	
1-hour	> 137 MPa[6]	Indicates early strength development, crucial for preventing immediate post-placement fractures.
7-day	> 414 MPa[2]	Represents the final strength of the set amalgam.
Tensile Strength	~48 - 62 MPa[6]	Important for resisting fracture in areas of tensile stress.
Creep	< 1% (often < 0.1%)[6]	Low creep minimizes the gradual deformation of the restoration under occlusal loads, preventing marginal breakdown ("ditching").
Dimensional Change	Minimal contraction or expansion	Ensures good marginal adaptation to the tooth structure, minimizing microleakage.

Experimental Protocols

The testing of dental amalgam properties is governed by standards set by the American Dental Association (ADA) and the International Organization for Standardization (ISO). The following are detailed methodologies for key experiments cited in the evaluation of dental amalgams.

Compressive Strength Testing (Based on ADA Specification No. 1)

- **Specimen Preparation:** Cylindrical specimens, typically 4 mm in diameter and 8 mm in height, are prepared. The amalgam is triturated according to the manufacturer's instructions and condensed into a stainless steel mold with a consistent pressure.[7]
- **Storage:** The specimens are ejected from the mold and stored at $37^{\circ}\text{C} \pm 1^{\circ}\text{C}$ in a controlled environment (e.g., distilled water or 100% humidity) for the specified time period (e.g., 1 hour, 24 hours, or 7 days).[7]
- **Testing:** The compressive strength is determined using a universal testing machine. The specimen is placed vertically between the platens of the machine, and a compressive load is applied at a constant crosshead speed (e.g., 0.5 mm/min) until the specimen fractures.[7]
- **Calculation:** The compressive strength (σ) is calculated using the formula: $\sigma = P / (\pi r^2)$, where P is the maximum load applied and r is the radius of the specimen.

Static Creep Testing (Based on ADA Specification No. 1)

- **Specimen Preparation:** Cylindrical specimens, similar to those for compressive strength testing, are prepared and stored at $37^{\circ}\text{C} \pm 1^{\circ}\text{C}$ for 7 days.
- **Pre-load Measurement:** The initial length of the specimen is measured with a high-precision micrometer.
- **Loading:** The specimen is subjected to a constant compressive stress of 36 MPa for a specified period (typically 3 hours) at 37°C .
- **Post-load Measurement:** After the load is removed, the final length of the specimen is measured.

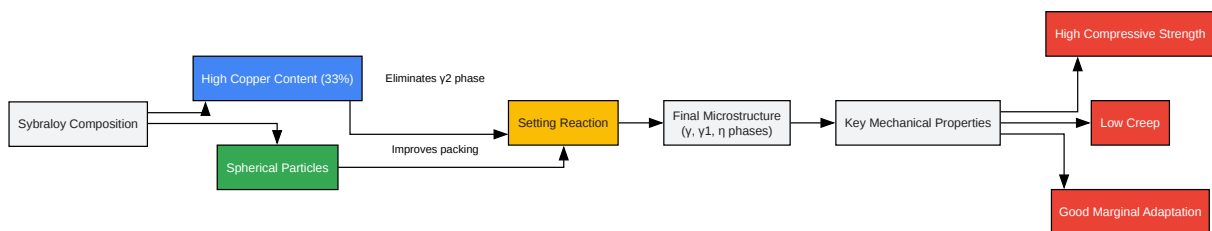
- Calculation: Creep is expressed as the percentage of permanent deformation: $\text{Creep (\%)} = \frac{[\text{Initial Length} - \text{Final Length}]}{\text{Initial Length}} \times 100$.

Dimensional Change Testing (Based on ADA Specification No. 1)

- Specimen Preparation: A cylindrical specimen is prepared in a specialized mold that is part of a measuring instrument (dilatometer).
- Measurement Initiation: The measurement of the specimen's length begins shortly after the end of trituration (typically within 5 minutes).
- Monitoring: The change in the specimen's length is continuously monitored and recorded over a 24-hour period while it is maintained at 37°C.
- Calculation: The dimensional change is reported as the percentage change in length from the initial measurement to the final measurement at 24 hours.

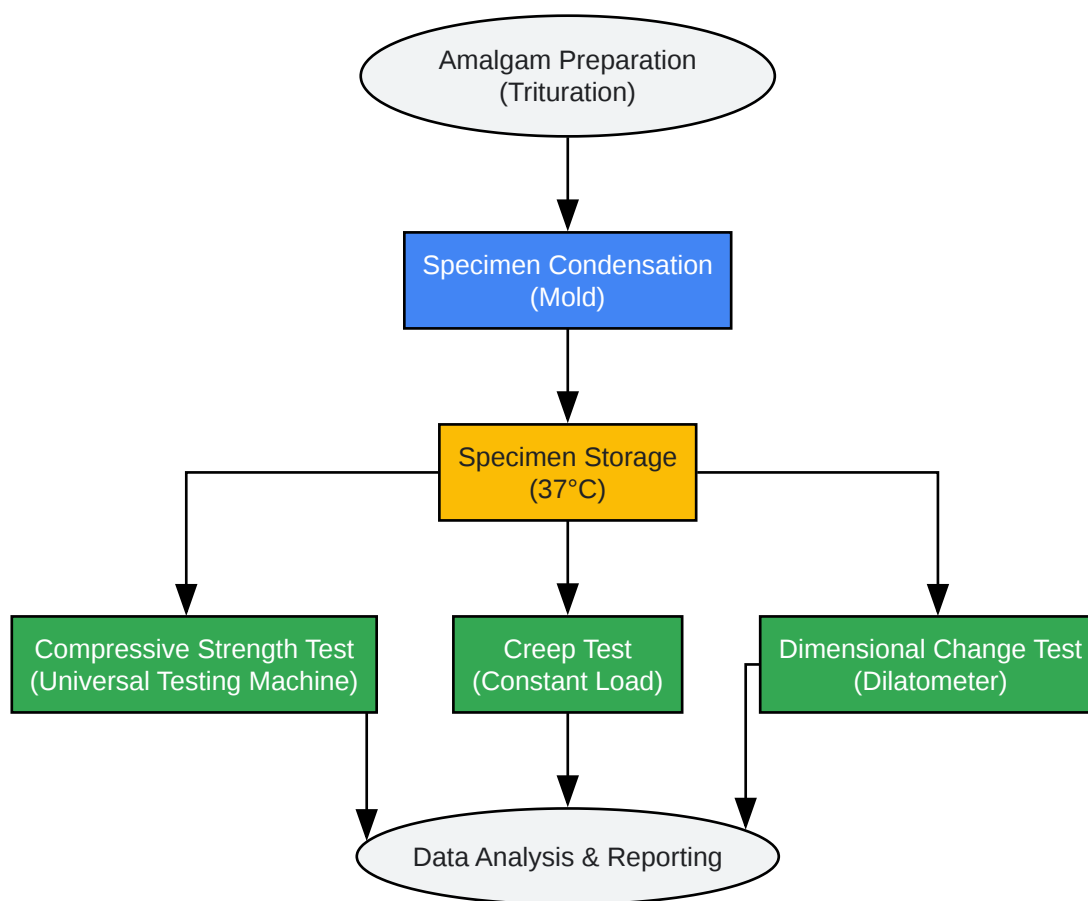
Logical Relationships and Workflows

The following diagrams illustrate the key relationships between the composition, properties, and testing of **Sybraloy** dental amalgam.



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Caption: Relationship between **Sybraloy**'s composition and its key properties.



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Caption: General experimental workflow for testing dental amalgam properties.

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